

# Benzyldimethylstearylammonium chloride

## physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *Benzyldimethylstearylammonium chloride*

Cat. No.: *B030447*

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### An In-depth Technical Guide on the Physical Properties of **Benzyldimethylstearylammonium Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Benzyldimethylstearylammonium chloride** (CAS No: 122-19-0), a quaternary ammonium cationic surfactant.[1][2][3][4] Also known as stearalkonium chloride, this compound is utilized in various applications, including as a conditioning agent in personal care products, an antistatic agent, a surfactant, and a biocide.[1][5][6] Its utility is derived from its amphiphilic molecular structure, which dictates its behavior in solution and at interfaces.

This document summarizes key quantitative data, details relevant experimental protocols for property determination, and provides logical diagrams to illustrate its structure-function relationship and common experimental workflows.

## Core Physical and Chemical Properties

The physical properties of **Benzyldimethylstearylammonium chloride** are compiled from various technical and safety data sheets. It is important to note that some reported values show discrepancies, which may be attributed to different experimental conditions, measurement techniques, or sample purity.

Table 1: Summary of Physical and Chemical Properties

Property	Value	Source(s)
IUPAC Name	benzyl-dimethyl-octadecylazanium chloride	[2]
Synonyms	Stearalkonium Chloride, Octadecyldimethylbenzylammonium chloride	[1][7][8]
CAS Number	122-19-0	[1][2][7][9]
Molecular Formula	C <sub>27</sub> H <sub>50</sub> ClN	[2][3][7][10][11]
Molecular Weight	424.15 g/mol	[3][10][11]
Appearance	White to off-white crystalline powder; light yellow sticky paste; colorless to pale yellow liquid; white solid or thick liquid with a mild odor.	[1][2][5][7][9]
Melting Point	57 °C	[7]
230 °C (literature value, may be decomposition)	[9]	
Boiling Point	Decomposes at 120 °C	[2][9]
100 °C	[7]	
Density	> 1.1 g/cm <sup>3</sup> at 20 °C (68 °F)	[2]
0.90 g/cm <sup>3</sup> at 60 °C	[7]	
0.98 g/cm <sup>3</sup>	[12]	
Solubility	Water: Soluble[1][5]; ≥7.84 mg/mL (with ultrasonic assistance)[11]. Conflicting reports state it is insoluble[1][7] or has low solubility (< 1 mg/mL at 21°C)[2].	

Organic Solvents: Soluble in acetone, chloroform, benzene, xylene[2], Dimethyl Sulfoxide (DMSO;  $\geq 38.05$  mg/mL)[11], and Ethanol (EtOH;  $\geq 72.4$  mg/mL)[11].

Partition Coefficient	log Kow = 3.23	[2]
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XLogP3 = 5.5 (computationally derived)	[7]
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Hygroscopicity	Reported to be hygroscopic.	[10]
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## Experimental Protocols

Detailed experimental protocols for **Benzyltrimethylstearylammmonium chloride** are not always published. However, standard methodologies for surfactant characterization are applicable.

## Determination of Solubility

Solubility is a critical parameter for formulation development. The following protocols are based on methods provided for research-grade compounds.[3]

Objective: To determine the solubility of **Benzyltrimethylstearylammmonium chloride** in various solvent systems relevant to drug development.

Materials:

- **Benzyltrimethylstearylammmonium chloride**
- Solvents: Dimethyl sulfoxide (DMSO), PEG300, Tween-80, Saline, Corn Oil
- Vials, magnetic stirrer, vortex mixer, heating block/sonicator (optional)

Protocol 1: Aqueous/Co-solvent System

- Prepare a stock solution by dissolving a known mass of the compound in DMSO to create a 10% solution.
- In a separate vial, prepare the co-solvent vehicle by mixing PEG300 (40%), Tween-80 (5%), and Saline (45%).
- Slowly add the DMSO stock solution to the co-solvent vehicle while stirring or vortexing.
- Observe for precipitation or phase separation.
- If the solution remains clear, the compound is soluble at that concentration (e.g.,  $\geq 2.08$  mg/mL).[3]
- If precipitation occurs, gentle heating or sonication can be used to aid dissolution.[3] Note any temperature dependence.

#### Protocol 2: Oil-based System

- Prepare a 10% stock solution in DMSO as described above.
- Add the stock solution to Corn Oil (90%) dropwise while mixing thoroughly.
- Observe for clarity to determine solubility (e.g.,  $\geq 2.08$  mg/mL).[3]

## Determination of Critical Micelle Concentration (CMC)

The CMC is the concentration at which surfactant molecules begin to aggregate into micelles. [13][14] It is a fundamental property indicating the surfactant's efficiency. While a specific CMC value for this compound was not found in the searched literature, it can be determined experimentally using methods like tensiometry or conductometry.[15][16]

Objective: To determine the CMC of **Benzyltrimethylstearylammmonium chloride** in an aqueous solution using surface tension measurements.

Principle: Below the CMC, adding more surfactant causes a sharp decrease in the solution's surface tension. Above the CMC, additional surfactant molecules form micelles, and the surface tension remains relatively constant.[13] The CMC is the point of inflection on a plot of surface tension versus the logarithm of surfactant concentration.

Materials:

- **Benzyltrimethylstearylammmonium chloride**
- High-purity water
- Tensiometer (e.g., using the du Noüy ring or Wilhelmy plate method)
- Precision balance and volumetric flasks

Protocol:

- Prepare a stock solution of **Benzyltrimethylstearylammmonium chloride** in high-purity water at a concentration well above the expected CMC.
- Create a series of dilutions from the stock solution, covering a wide concentration range (e.g., from  $10^{-6}$  M to  $10^{-2}$  M).
- Calibrate the tensiometer according to the manufacturer's instructions, typically using high-purity water.
- Measure the surface tension of each dilution, starting from the most dilute solution and progressing to the most concentrated to minimize cross-contamination. Ensure temperature is constant throughout the experiment.
- Plot the measured surface tension ( $\gamma$ ) as a function of the logarithm of the surfactant concentration ( $\log C$ ).
- Identify the concentration at which the plot shows a distinct break or change in slope. This point corresponds to the CMC.

## Visualizations: Logical and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate key conceptual and methodological aspects of **Benzyltrimethylstearylammmonium chloride**.

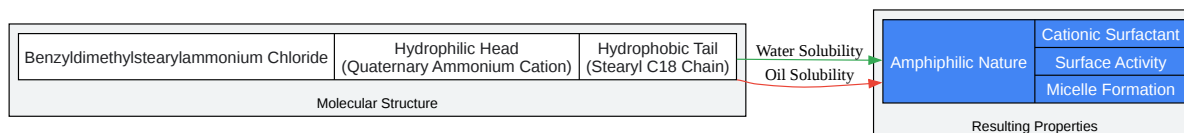


Figure 1: Structure-Function Relationship

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Figure 1: Structure-Function Relationship of the Surfactant

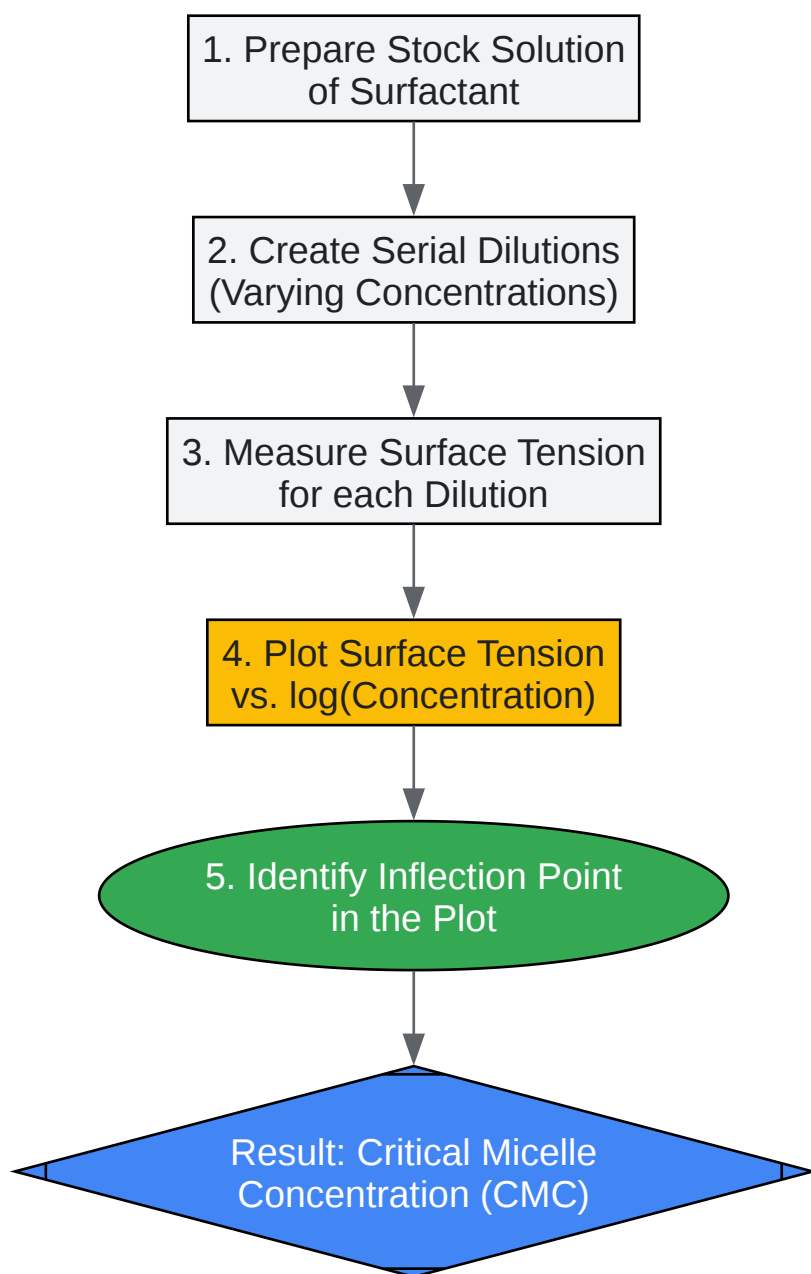


Figure 2: Workflow for CMC Determination

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Figure 2: General Experimental Workflow for CMC Determination

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)